

A Comparative Performance Analysis: Disperse Orange 1 Versus Eco-Friendly Natural Dyes

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Compound of Interest

Compound Name: Disperse Orange 1

Cat. No.: B1670848

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This guide provides an objective comparison of the performance of the synthetic azo dye, **Disperse Orange 1**, against eco-friendly natural alternatives. The information presented herein is supported by experimental data and detailed methodologies to assist researchers in making informed decisions for their specific applications.

Executive Summary

Disperse Orange 1 is a widely used synthetic dye known for its vibrant color and good fastness properties on hydrophobic fibers like polyester. However, concerns regarding its environmental impact and toxicological profile, stemming from its classification as an azo dye, have led to increased interest in sustainable alternatives. Natural dyes, derived from plant and animal sources, offer a promising eco-friendly option. This guide evaluates the performance of **Disperse Orange 1** in comparison to natural orange dyes, focusing on dyeing efficiency, color fastness, and toxicological aspects.

Performance Data Comparison

The following tables summarize the quantitative performance data for **Disperse Orange 1** and representative eco-friendly natural orange dyes.

Table 1: Performance Data of **Disperse Orange 1** on Polyester Fabric

Performance Metric	Result	ISO/AATCC Standard
Color Fastness to Washing		
Color Change	4-5	ISO 105-C06
Staining	4-5	ISO 105-C06
Color Fastness to Light (Xenon Arc)	5	ISO 105-B02
Color Fastness to Rubbing		
Dry	4-5	ISO 105-X12
Wet	4	ISO 105-X12
Dyeing Efficiency		
Dye Exhaustion (%)	~90%	Spectrophotometric Analysis

Table 2: Performance Data of Eco-Friendly Natural Orange Dyes on Polyester Fabric

Dye Source	Performance Metric	Result	ISO/AATCC Standard
Orange Peel (Citrus sinensis)	Color Fastness to Washing	3-4	ISO 105-C06
	Color Change	3-4	ISO 105-C06
	Staining	3-4	ISO 105-C06
	Color Fastness to Light (Xenon Arc)	3	ISO 105-B02
	Color Fastness to Rubbing	4	ISO 105-X12
	Wet	3	ISO 105-X12
	Dyeing Efficiency		
	K/S Value	5.85 (with mordant)	Spectrophotometric Analysis
Madder Root (Rubia tinctorum)	Color Fastness to Washing	4	ISO 105-C06
	Color Change	3-4	ISO 105-C06
	Staining	4	ISO 105-B02
	Color Fastness to Rubbing	4	ISO 105-X12

Wet	3-4	ISO 105-X12
Dyeing Efficiency		
K/S Value	Variable (dependent on conditions)	Spectrophotometric Analysis

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Dyeing Protocol for Disperse Orange 1 on Polyester

This protocol outlines the high-temperature exhaust dyeing method for polyester fabric with **Disperse Orange 1**.

Materials:

- Polyester fabric (scoured and heat-set)
- **Disperse Orange 1** dye
- Dispersing agent (e.g., lignosulfonate-based)
- Levelling agent
- Acetic acid (to maintain pH 4.5-5.5)
- Sodium hydrosulfite
- Sodium hydroxide
- Laboratory dyeing machine (e.g., high-temperature beaker dyeing machine)

Procedure:

- Dye Bath Preparation: Prepare a dyebath with a liquor ratio of 10:1. Add a dispersing agent (1 g/L) and a leveling agent (0.5 g/L).

- **Dye Dispersion:** Make a paste of the required amount of **Disperse Orange 1** with a small amount of water and dispersing agent. Add this paste to the dyebath.
- **pH Adjustment:** Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- **Dyeing:** Introduce the polyester fabric into the dyebath at 60°C. Raise the temperature to 130°C at a rate of 2°C/minute. Continue dyeing at 130°C for 60 minutes.
- **Cooling and Rinsing:** Cool the dyebath to 70°C. Remove the fabric and rinse it thoroughly with hot and then cold water.
- **Reduction Clearing:** Treat the dyed fabric in a bath containing 2 g/L sodium hydrosulfite and 2 g/L sodium hydroxide at 70°C for 20 minutes to remove unfixed surface dye.
- **Final Rinse and Drying:** Rinse the fabric with hot and cold water, neutralize with a weak solution of acetic acid, and finally rinse with cold water before drying.

Dyeing Protocol for Natural Orange Dyes on Polyester (Example: Orange Peel)

This protocol describes the dyeing of polyester fabric with an aqueous extract of orange peel using a mordant.

Materials:

- Polyester fabric
- Dried and powdered orange peel
- Mordant (e.g., alum - potassium aluminum sulfate)
- Water
- Beakers and heating equipment

Procedure:

- **Dye Extraction:** Boil the dried orange peel powder in water (1:20 solid to liquid ratio) for 1 hour to extract the colorant. Filter the solution to obtain the dye extract.
- **Mordanting:** Immerse the polyester fabric in an aqueous solution of alum (10% on the weight of fabric) at 80°C for 45 minutes.
- **Dyeing:** Introduce the mordanted polyester fabric into the prepared orange peel dye extract. Raise the temperature to 100°C and maintain for 90 minutes.[\[1\]](#)
- **Rinsing and Drying:** After dyeing, remove the fabric, rinse it with water, and allow it to air dry.

Color Fastness Testing Protocols

The following standard AATCC test methods are used to evaluate the color fastness of the dyed fabrics.

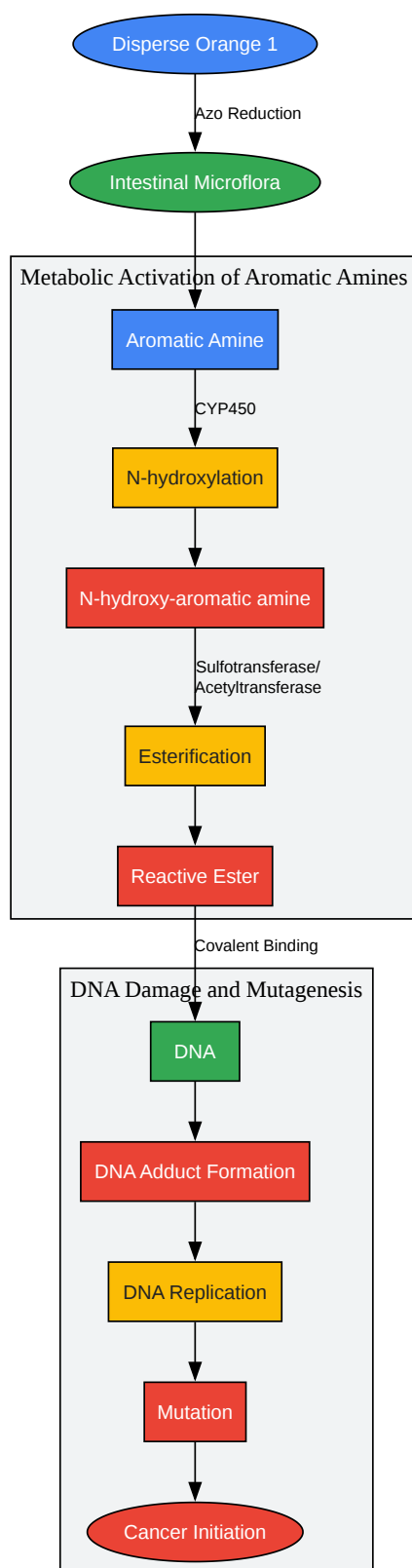
- **Color Fastness to Washing (AATCC Test Method 61-2013):**
 - A 50x150 mm specimen of the dyed fabric is stitched to a multifiber test fabric.
 - The composite specimen is placed in a stainless-steel canister containing 150 mL of a standard detergent solution and 50 steel balls.
 - The canister is sealed and placed in a Launder-Ometer, which is operated at 49°C for 45 minutes.
 - The specimen is then removed, rinsed, and dried.
 - The change in color of the specimen and the staining of the multifiber test fabric are evaluated using the Gray Scale for Color Change and the Gray Scale for Staining, respectively.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Color Fastness to Rubbing (AATCC Test Method 8-2016):**
 - A specimen of the dyed fabric is mounted on the base of a crockmeter.
 - A standard white cotton test cloth is mounted on the rubbing finger of the crockmeter.

- The rubbing finger is moved back and forth along the specimen 10 times.
- This procedure is performed with both a dry and a wet test cloth.
- The staining of the white test cloth is evaluated using the Gray Scale for Staining or the Chromatic Transference Scale.
- Color Fastness to Light (AATCC Test Method 16.3-2014):
 - A specimen of the dyed fabric is exposed to a xenon-arc lamp under specified conditions of temperature and humidity.
 - A portion of the specimen is shielded from the light to serve as a reference.
 - The exposure continues for a specified duration (e.g., 20 or 40 AATCC Fading Units).
 - The change in color of the exposed portion of the specimen is evaluated by comparison with the unexposed portion using the Gray Scale for Color Change.

Toxicological Profile and Signaling Pathways

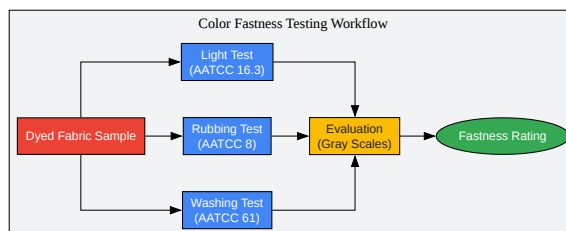
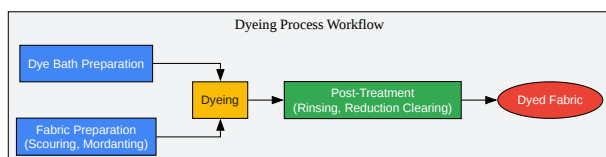
Disperse Orange 1 is an azo dye. A significant concern with azo dyes is their potential to be metabolized into aromatic amines, some of which are known or suspected carcinogens. This metabolic cleavage of the azo bond can be carried out by intestinal microflora.

The resulting aromatic amines can undergo metabolic activation in the liver, primarily by cytochrome P450 enzymes, to form reactive intermediates. These intermediates can then bind to DNA, forming DNA adducts. If these adducts are not repaired, they can lead to mutations during DNA replication, which is a key step in the initiation of cancer.



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Metabolic activation of aromatic amines from **Disperse Orange 1** leading to DNA damage.



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General experimental workflow for dyeing and fastness testing.

Conclusion

Disperse Orange 1 demonstrates superior performance in terms of color fastness, particularly to light and washing, when compared to the natural orange dyes evaluated on polyester. The dyeing efficiency of **Disperse Orange 1** on polyester is also notably high. However, the significant drawback of **Disperse Orange 1** lies in its toxicological profile as an azo dye, with the potential for its metabolic byproducts to be carcinogenic.

Eco-friendly natural dyes, such as those derived from orange peel and madder root, offer a non-toxic and sustainable alternative. While their color fastness properties on polyester may not consistently match those of **Disperse Orange 1**, they can be improved with the use of appropriate mordants and optimization of dyeing conditions. For applications where biocompatibility and environmental considerations are paramount, natural dyes present a viable and increasingly researched option. Further research into improving the fixation and fastness of natural dyes on synthetic fibers will enhance their competitiveness with synthetic counterparts.

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